

# A Comprehensive Technical Guide to Sodium Beta-Glycerophosphate Pentahydrate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Sodium glycerophosphate  
pentahydrate*

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This technical guide provides an in-depth understanding of sodium beta-glycerophosphate pentahydrate, a critical reagent in biomedical research. The focus is on its chemical identity, specifically its CAS number, its role in cellular processes, and its application in key experimental protocols.

## Chemical Identity and Properties

Sodium beta-glycerophosphate pentahydrate is the pentahydrate form of the disodium salt of beta-glycerophosphoric acid. It is widely used in cell culture applications, primarily as a source of organic phosphate.

**CAS Number:** The Chemical Abstracts Service (CAS) registry number for sodium beta-glycerophosphate pentahydrate is 13408-09-8.<sup>[1][2][3][4][5][6][7][8]</sup> This unique identifier is assigned to this specific chemical substance and ensures unambiguous identification in literature, databases, and regulatory submissions.

The following table summarizes the key quantitative and physical properties of sodium beta-glycerophosphate pentahydrate.

| Property            | Value                                                                                            | References                                                                                                                                                      |
|---------------------|--------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------|
| CAS Number          | 13408-09-8                                                                                       | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Molecular Formula   | $\text{C}_3\text{H}_7\text{Na}_2\text{O}_6\text{P} \cdot 5\text{H}_2\text{O}$                    | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>                                                                                                    |
| Molecular Weight    | 306.11 g/mol                                                                                     | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>                                                                                                    |
| Synonyms            | Disodium glycerol 2-phosphate pentahydrate, $\beta$ -Glycerophosphate disodium salt pentahydrate | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[11]</a>                                                                                                    |
| Appearance          | White to pale cream crystalline powder                                                           | <a href="#">[2]</a> <a href="#">[6]</a>                                                                                                                         |
| Purity              | $\geq 97\%$ or $\geq 99\%$ depending on grade                                                    | <a href="#">[4]</a> <a href="#">[7]</a>                                                                                                                         |
| Solubility          | Soluble in water                                                                                 | <a href="#">[12]</a>                                                                                                                                            |
| pH                  | $\sim 9.5$ (for a solution)                                                                      | <a href="#">[7]</a>                                                                                                                                             |
| Melting Point       | 102 - 104 °C                                                                                     | <a href="#">[7]</a> <a href="#">[9]</a>                                                                                                                         |
| Storage Temperature | 2-8°C                                                                                            | <a href="#">[7]</a>                                                                                                                                             |

## Role in Cellular Processes and Research Applications

Sodium beta-glycerophosphate is a cornerstone reagent in bone biology research and tissue engineering. Its primary functions are:

- **Phosphate Source for Mineralization:** It serves as a readily available source of phosphate ions, which are essential for the formation of hydroxyapatite ( $\text{Ca}_{10}(\text{PO}_4)_6(\text{OH})_2$ ), the primary mineral component of bone.[\[12\]](#)[\[13\]](#) In cell culture, osteoblasts (bone-forming cells) utilize

this phosphate to deposit a mineralized extracellular matrix, a key step in osteogenesis.[12]  
[14]

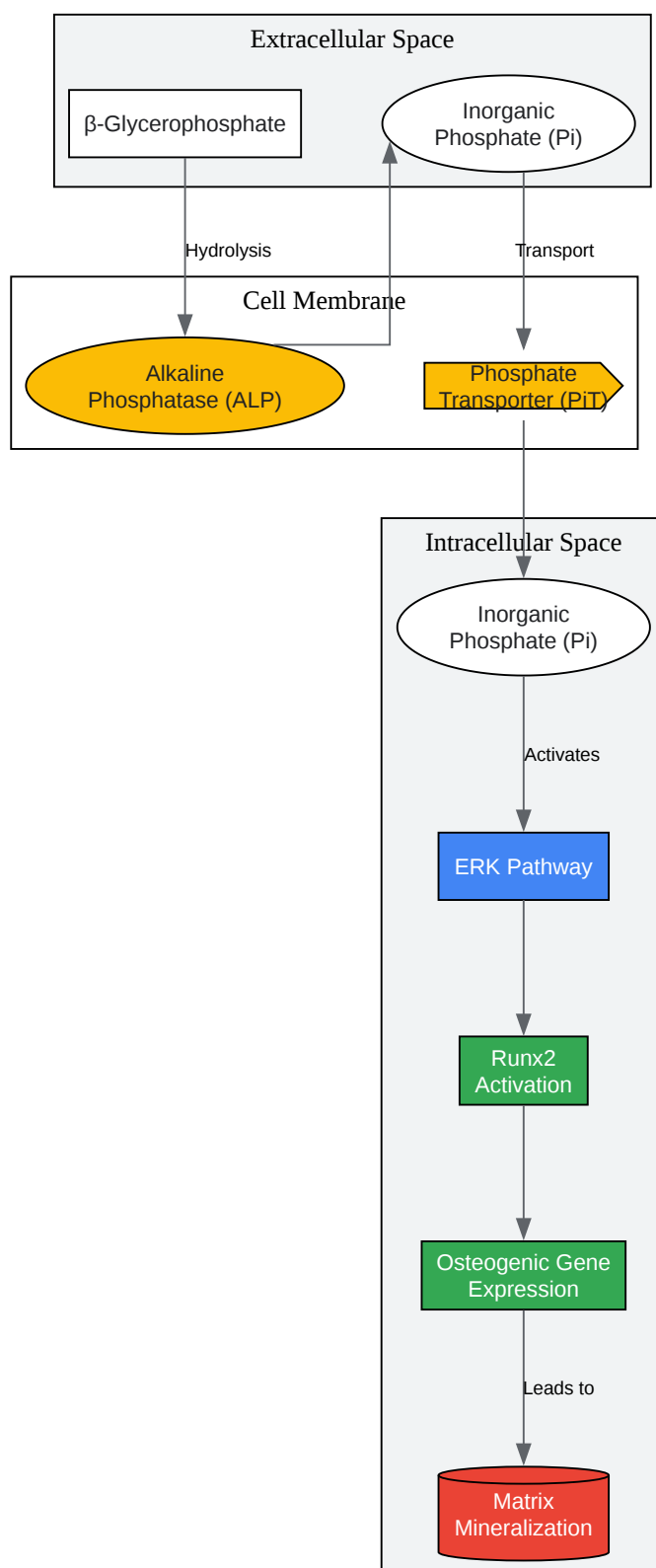
- Inducer of Osteogenic Differentiation: Beyond being a simple phosphate donor, the resulting inorganic phosphate (Pi) acts as an intracellular signaling molecule.[13] It can regulate the expression of key osteogenic genes, promoting the differentiation of mesenchymal stem cells or pre-osteoblasts into mature, mineralizing osteoblasts.[13]
- Phosphatase Inhibitor: It can act as a competitive inhibitor for certain phosphatases, which is relevant in studies of cellular signaling where protein phosphorylation states are critical.[4][5]  
[12]

Its most common application is as a supplement in osteogenic differentiation media, often in combination with ascorbic acid and dexamethasone, to induce bone nodule formation in vitro.  
[13][15]

## Signaling and Experimental Workflows

### Phosphate-Induced Osteogenesis Signaling Pathway

Sodium beta-glycerophosphate is hydrolyzed by tissue-nonspecific alkaline phosphatase (TNAP or ALP), an enzyme highly expressed on the surface of osteoblasts. This reaction releases inorganic phosphate (Pi), which is then transported into the cell. Intracellular Pi acts as a signaling molecule, activating pathways such as the ERK pathway, which in turn upregulates the expression of key osteogenic transcription factors like Runx2. Runx2 is the master regulator of osteoblast differentiation, driving the expression of bone matrix proteins like collagen type I and osteocalcin, ultimately leading to matrix mineralization.

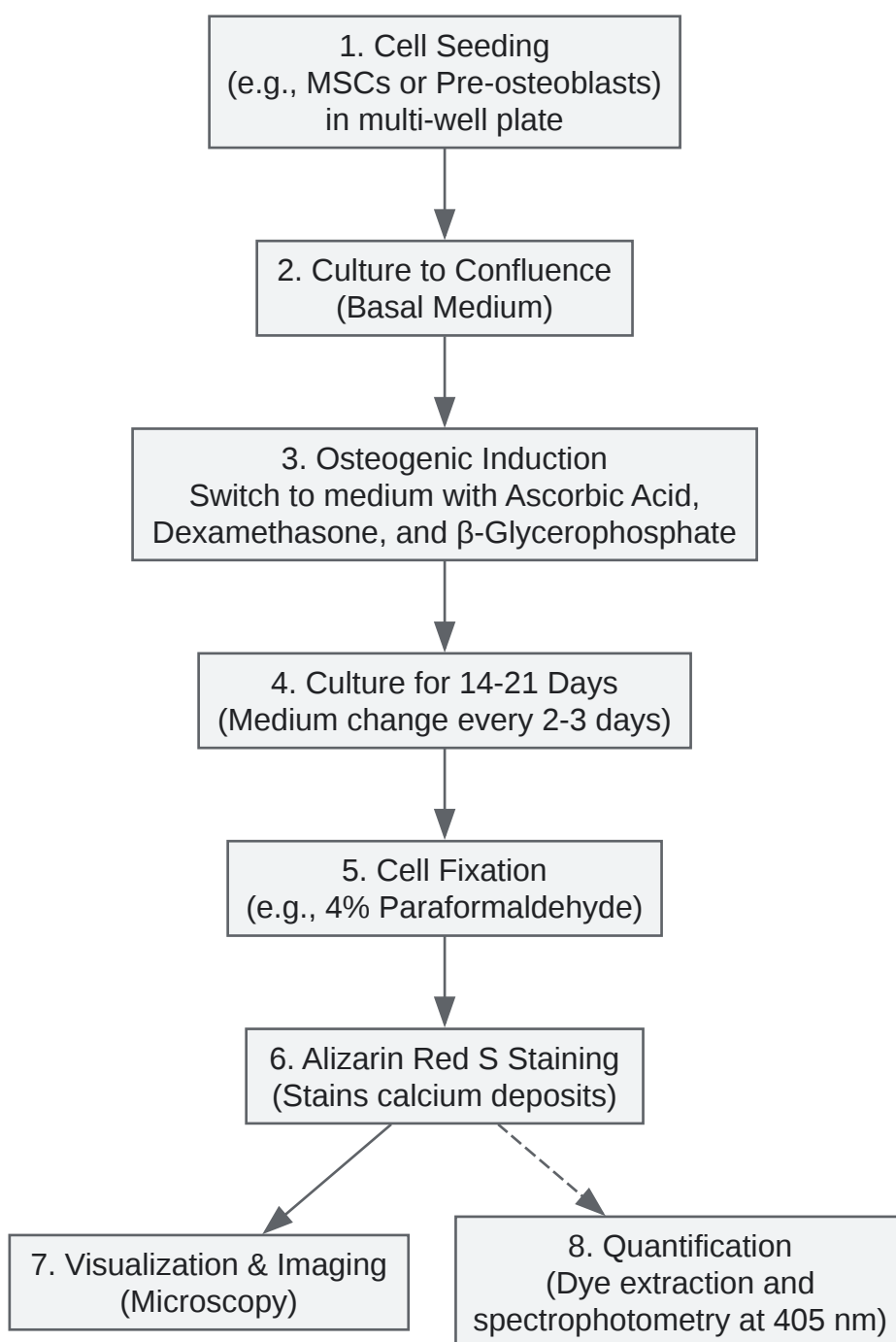


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**Caption:** Phosphate-induced osteogenesis signaling pathway.

## Experimental Workflow: In Vitro Mineralization Assay

A typical experiment to assess the osteogenic potential of a compound or cell type involves culturing cells in osteogenic medium containing sodium beta-glycerophosphate, followed by staining to visualize and quantify mineral deposition.



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**Caption:** Workflow for an in vitro osteogenic differentiation and mineralization assay.

## Detailed Experimental Protocols

The following are standard protocols for two key assays used in osteogenesis research that involve sodium beta-glycerophosphate.

### A. Alkaline Phosphatase (ALP) Activity Assay

This assay measures the activity of ALP, an early marker of osteoblast differentiation. The enzyme hydrolyzes a substrate (p-nitrophenyl phosphate, pNPP) to produce a colored product (p-nitrophenol), which can be quantified spectrophotometrically.

#### Methodology:

- Cell Culture: Culture cells as described in the workflow above. ALP activity is typically measured at earlier time points (e.g., days 7-14) post-induction.
- Cell Lysis:
  - Wash cell monolayers twice with Phosphate-Buffered Saline (PBS).
  - Add a lysis buffer (e.g., 0.1% Triton X-100 in PBS) to each well and incubate for 10-15 minutes to lyse the cells.
  - Scrape the wells to ensure complete cell detachment and transfer the lysate to a microcentrifuge tube.
- Enzyme Reaction:
  - Add a portion of the cell lysate (e.g., 50  $\mu$ L) to a 96-well plate.
  - Prepare a pNPP substrate solution (e.g., from a commercial kit or by dissolving pNPP in a suitable buffer like diethanolamine).
  - Add the substrate solution (e.g., 50  $\mu$ L) to each well containing the lysate.[\[16\]](#)

- Incubation: Incubate the plate at 37°C for 15-30 minutes. The solution will turn yellow as p-nitrophenol is produced.
- Measurement:
  - Stop the reaction by adding a stop solution (e.g., 0.1 M NaOH).[16]
  - Measure the absorbance at 405 nm using a microplate reader.[16][17]
- Quantification: Create a standard curve using known concentrations of p-nitrophenol. Normalize the ALP activity to the total protein content of the cell lysate (determined by a BCA or Bradford assay) to account for differences in cell number.

## B. Alizarin Red S (ARS) Staining for Mineralization

This assay is the gold standard for detecting and quantifying calcium-rich deposits in the extracellular matrix, a hallmark of late-stage osteogenic differentiation.[18]

### Methodology:

- Cell Culture: Culture cells in osteogenic induction medium for 14-28 days until mineralized nodules are visible.
- Fixation:
  - Aspirate the culture medium and wash the cells twice with PBS.
  - Fix the cells with 4% paraformaldehyde in PBS for 15-20 minutes at room temperature.[19][20]
  - Wash the fixed cells three times with deionized water.[20]
- Staining:
  - Prepare a 40 mM Alizarin Red S solution (2% w/v) and adjust the pH to 4.1-4.3 with ammonium hydroxide.[19][21] The pH is critical for specific staining.[21]
  - Add the ARS solution to each well, ensuring the cell monolayer is completely covered.

- Incubate for 20-30 minutes at room temperature with gentle shaking.[\[19\]](#)[\[20\]](#)
- Aspirate the ARS solution and wash the wells 4-5 times with deionized water to remove unbound dye.[\[19\]](#)[\[22\]](#) Calcium deposits will appear as orange-red nodules.
- Qualitative Analysis: Visualize and capture images of the stained mineral deposits using a bright-field microscope.
- Quantitative Analysis:
  - To quantify the mineralization, add an extraction solution (e.g., 10% acetic acid or 10% cetylpyridinium chloride) to each well.[\[19\]](#)[\[22\]](#)
  - Incubate for 15-30 minutes with shaking to dissolve the stain-mineral complex.[\[19\]](#)[\[20\]](#)
  - Transfer the extracted solution to a microcentrifuge tube.
  - Neutralize the solution if using acetic acid (e.g., with 10% ammonium hydroxide).[\[20\]](#)
  - Measure the absorbance of the extracted dye at 405-550 nm.[\[19\]](#) The absorbance is directly proportional to the amount of mineralization.

## Safety and Handling

According to safety data sheets, sodium beta-glycerophosphate pentahydrate is not considered hazardous under standard classification systems like OSHA HCS (29 CFR 1910.1200) and is not classified as hazardous according to CLP Regulation (EC) No 1272/2008.[\[1\]](#)[\[23\]](#) However, standard laboratory safety practices should always be followed.

- Handling: Avoid dust formation.[\[1\]](#)[\[11\]](#) Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[1\]](#)[\[11\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[11\]](#) Recommended storage is often refrigerated at 2-8°C.[\[7\]](#)
- Incompatibilities: Avoid strong oxidizing agents.[\[1\]](#)
- Stability: The compound is stable under normal storage conditions.[\[1\]](#)

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